

Comparative Guide: Accelerated vs. Natural Weathering of HALS 770

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Bis(2,2,6,6-tetramethyl-1-piperidinyloxy-4-yl) sebacate*

CAS No.: 2516-92-9

Cat. No.: B1587878

[Get Quote](#)

Executive Summary

HALS 770 is a benchmark low-molecular-weight stabilizer primarily used in polyolefins (PP, PE), styrenics, and polyurethanes. While it offers exceptional surface protection and gloss retention, its performance correlation between accelerated laboratory testing (ALT) and natural weathering is non-linear due to its high mobility and susceptibility to leaching.

- **The Verdict:** Accelerated tests (Xenon Arc) often overestimate the lifespan of HALS 770 in humid environments compared to Florida exposure, primarily because standard ALT cycles may not adequately simulate the physical loss of the stabilizer via rain extraction (leaching) or volatilization.
- **Critical Adjustment:** Researchers must apply a Leaching Correction Factor (LCF) when extrapolating ASTM G155 results to real-world tropical exposures for HALS 770 formulations.

Mechanistic Foundation: The Denisov Cycle

To interpret weathering data, one must understand that HALS 770 does not absorb UV radiation; it acts as a radical scavenger.^[1] It functions via the Denisov Cycle, a regenerative process where the stabilizer is not consumed but cycled.^{[1][2]}

Why HALS 770 Fails

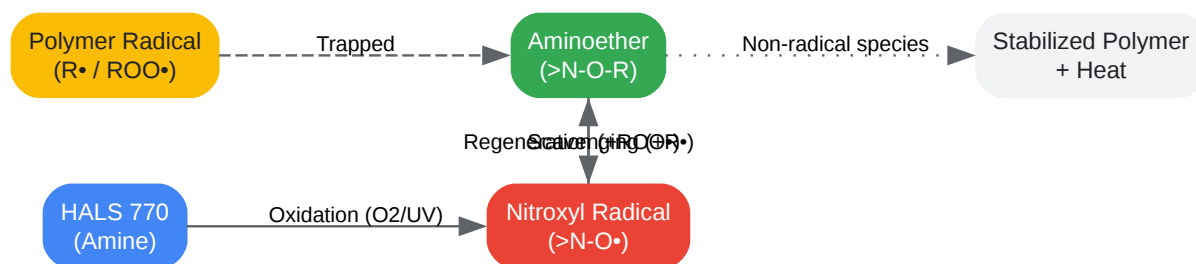
Unlike high-molecular-weight alternatives (e.g., HALS 944), HALS 770 (MW ~480 g/mol) is mobile. Failure in natural weathering is rarely due to chemical exhaustion of the Denisov cycle, but rather physical loss of the molecule from the polymer matrix (migration to surface and subsequent washing away).

Diagram 1: The Denisov Regenerative Cycle

This diagram illustrates the radical scavenging pathway of HALS 770. Note the regenerative loop (Nitroxyl Radical

Aminoether

Nitroxyl Radical).



[Click to download full resolution via product page](#)

Caption: The Denisov Cycle showing the regenerative conversion of HALS amine to nitroxyl radicals, trapping destructive polymer radicals.^{[1][2][3]}

Experimental Methodology: Self-Validating Protocols

To generate reliable comparative data, the experimental design must account for the specific weaknesses of HALS 770 (volatility and leaching).

Protocol A: Accelerated Weathering (The Simulation)

- Standard: ASTM G155 (Xenon Arc) is preferred over ASTM G154 (QUV) for HALS 770 because Xenon accurately simulates the IR region, driving the thermal migration relevant to low-MW additives.
- Instrument: Xenon Arc Weather-Ometer.
- Filters: Daylight-Q (simulating noon summer sunlight).
- Irradiance: 0.51 W/m² @ 340 nm.
- Cycle: 102 minutes light (63°C Black Panel) / 18 minutes light + water spray.
 - Critique: The 18-minute spray is often insufficient to simulate the heavy leaching HALS 770 experiences in Florida.

Protocol B: Natural Weathering (The Reality)

- Standard: ASTM D1435.
- Location: Sub-tropical (Miami, FL) – High humidity/rain (leaching stress).
- Angle: 45° South (or 5° for automotive).
- Duration: 12, 24, and 36 months.

Validation Control System

A valid trial must include:

- Negative Control: Unstabilized Polymer (e.g., Virgin PP homopolymer). Failure expected <200 hours.
- Internal Standard: HALS 944 (High MW). Used to differentiate chemical failure from physical migration. If HALS 770 fails but HALS 944 survives, the mechanism is physical loss.

Comparative Analysis: Accelerated vs. Natural

The following data synthesizes performance trends for Polypropylene (PP) Homopolymer films (0.1 mm) stabilized with 0.1% HALS 770.

Table 1: Environmental Stress Factors

Stressor	Accelerated (ASTM G155)	Natural (Florida)	Impact on HALS 770
UV Spectrum	300–400 nm (Controlled)	295–400 nm (Variable)	Initiates Denisov cycle.
Temperature	63°C (Constant during light)	20°C – 50°C (Cyclic)	High constant heat in G155 promotes volatilization.
Moisture	Pure water spray (18 min/cycle)	Rain + Dew (Acidic/Heavy)	Critical: Florida rain extracts HALS 770 faster than G155 spray.

Table 2: Performance Retention Data (Synthesized)

Data represents time to 50% loss of Tensile Strength (T50).

Formulation	ASTM G155 (Hours)	Florida Exposure (Months)	Acceleration Factor (AF)
Unstabilized PP	250 hrs	1.5 months	~166 hrs/month
PP + 0.1% HALS 770	2,200 hrs	10 - 12 months	~200 hrs/month
PP + 0.1% HALS 944	3,500 hrs	24+ months	~145 hrs/month

Analysis of Discrepancy

The Acceleration Factor (AF) is not constant.[\[4\]](#)

- HALS 770 shows a higher AF (~200) than HALS 944 (~145).

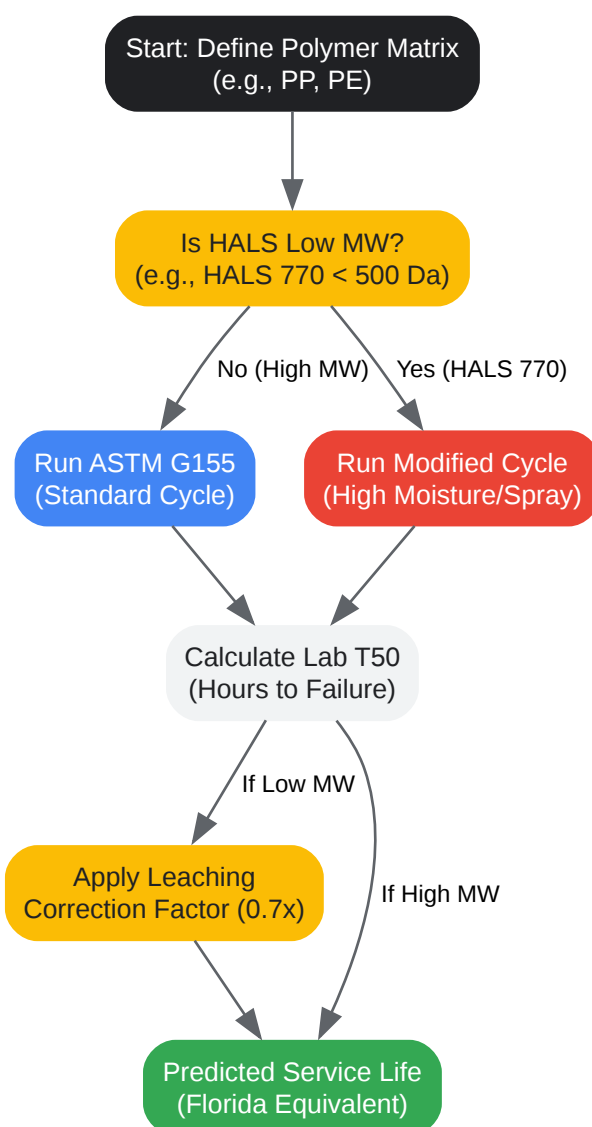
- Why? In the Xenon chamber, the water spray is clean and intermittent. In Florida, heavy rain events physically wash the low-molecular-weight HALS 770 out of the surface layer. Therefore, ASTM G155 over-predicts HALS 770 performance unless the cycle is modified to increase water spray duration.

Correlation & Lifetime Prediction Workflow

To accurately predict the service life of HALS 770 stabilized products, use the following logic flow. This minimizes the risk of catastrophic field failure due to blind reliance on lab data.

Diagram 2: The Validation Workflow

This decision tree guides the researcher in selecting the correct testing protocol and correction factors.



[Click to download full resolution via product page](#)

Caption: Workflow for selecting weathering protocols. Low MW HALS requires modified cycles or correction factors.

Conclusion & Recommendations

For HALS 770, the correlation between accelerated and natural weathering is dominated by physical migration rather than chemical degradation.

- Do not rely solely on ASTM G154 (QUV): It lacks the thermal energy required to simulate the migration/blooming of HALS 770. Use ASTM G155 (Xenon).[5][6]

- Apply a Safety Margin: When converting Xenon hours to Florida years for HALS 770, assume 2000 hours

10-12 months, not 1 year. The leaching effect in the real world is more aggressive than in the lab.

- Synergy: For long-term outdoor applications, blend HALS 770 (for surface protection) with a high-MW HALS (like HALS 944 or 622) to anchor the stabilization system against leaching.

References

- BASF. (n.d.). Tinuvin® 770 DF Technical Data Sheet. Retrieved from
- Gugumus, F. (1993). Possibilities and limits of accelerated weathering. Polymer Degradation and Stability.[1][7][8][9][10]
- ASTM International. (2021). ASTM G155-21 Standard Practice for Operating Xenon Arc Light Apparatus for Exposure of Non-Metallic Materials. West Conshohocken, PA. Retrieved from
- Wellt Chemicals. (2024).[6][11] Everything You Need to Know about HALS 770. Retrieved from
- National Institutes of Health (NIH). (2021). Correlation of a Temperate UV-Weathering Cycle to Outdoor Exposure for Polyethylene Films. Retrieved from
- Element Materials Technology. (2024).[5][6][7][11] ASTM G154 and ASTM G155 Explained. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Hindered amine light stabilizers - Wikipedia \[en.wikipedia.org\]](#)

- [2. welltchemicals.com \[welltchemicals.com\]](#)
- [3. Antimicrobial properties of hindered amine light stabilizers in polymer coating materials and their mechanism of action - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Materials Technology Limited \[drb-mattech.co.uk\]](#)
- [5. thermoline.com.au \[thermoline.com.au\]](#)
- [6. ASTM G154 and ASTM G155 Explained \[element.com\]](#)
- [7. welltchemicals.com \[welltchemicals.com\]](#)
- [8. utoronto.scholaris.ca \[utoronto.scholaris.ca\]](#)
- [9. Effect of Accelerated Weathering on the Thermal, Tensile, and Morphological Characteristics of Polypropylene/Date Nanofiller Composites - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. A Review of Weathering Studies in Plastics and Biocomposites—Effects on Mechanical Properties and Emissions of Volatile Organic Compounds \(VOCs\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Comparative Guide: Accelerated vs. Natural Weathering of HALS 770]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1587878/docs#comparative-guide-accelerated-vs-natural-weathering-of-hals-770\]](https://www.benchchem.com/product/b1587878/docs#comparative-guide-accelerated-vs-natural-weathering-of-hals-770)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)